T-0156 in combination with other reagents

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *T-0156*

Cat. No.: *B15577046*

Get Quote

T-0156: Ambiguous Identifier

The identifier "**T-0156**" is ambiguous and, based on available information, does not correspond to a specific drug or reagent used in combination therapies for research and drug development. Searches for "**T-0156**" have yielded multiple unrelated results, including a mouse forestomach carcinoma cell line (MFC; CL-0156)[1], an engine transmission holding fixture tool[2][3], and a component of a clinical trial identifier (NCT00195156)[4].

Without a clear identification of "**T-0156**" as a therapeutic agent, it is not possible to provide the requested detailed application notes, protocols, data presentation, and signaling pathway diagrams. Further clarification on the nature of "**T-0156**" is required to proceed with generating the specific scientific content requested by researchers, scientists, and drug development professionals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

© 2026 BenchChem. All rights reserved.

- 1. aacrjournals.org [aacrjournals.org]
- 2. T-0156-A Engine Transmission Holding Fixture Tool with Base Fit Ford/Chrysler | eBay [ebay.com]
- 3. transmissionpartsusa.com [transmissionpartsusa.com]
- 4. ClinicalTrials.gov [clinicaltrials.gov]

- To cite this document: BenchChem. [T-0156 in combination with other reagents]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15577046/docs#t-0156-in-combination-with-other-reagents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.